

A Comprehensive Technical Guide to Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate

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Compound of Interest

Compound Name: *Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate*

Cat. No.: *B1271436*

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For researchers, scientists, and professionals in drug development, this document provides an in-depth overview of **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate**, a key chemical intermediate. This guide details its chemical identifiers, physical properties, and outlines a fundamental synthetic protocol.

Core Chemical Identifiers and Properties

Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate is a notable organic compound, classified as a beta-keto ester. Its core identifiers and physicochemical properties are summarized below for easy reference.

Identifier	Value
CAS Number	27834-99-7 [1]
IUPAC Name	ethyl 3-(3-methoxyphenyl)-3-oxopropanoate [1]
Chemical Formula	C ₁₂ H ₁₄ O ₄ [1]
Molecular Weight	222.24 g/mol [1]
PubChem CID	2759696 [1]
Canonical SMILES	CCOC(=O)CC(=O)C1=CC(=CC=C1)OC [1]
InChI Key	FDPPVAYPZOORBP-UHFFFAOYSA-N [1]
Synonyms	Ethyl (3-methoxybenzoyl)acetate, 3-(3-Methoxyphenyl)-3-oxopropionic acid ethyl ester

Experimental Protocol: Synthesis

A common and effective method for the synthesis of **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate** is through the Claisen condensation reaction. This process involves the reaction of an ester with an enolate ion to form a β -keto ester.

Materials:

- 3-Methoxyacetophenone
- Diethyl carbonate
- Sodium ethoxide
- Toluene (anhydrous)
- Hydrochloric acid (dilute)
- Diethyl ether
- Magnesium sulfate (anhydrous)

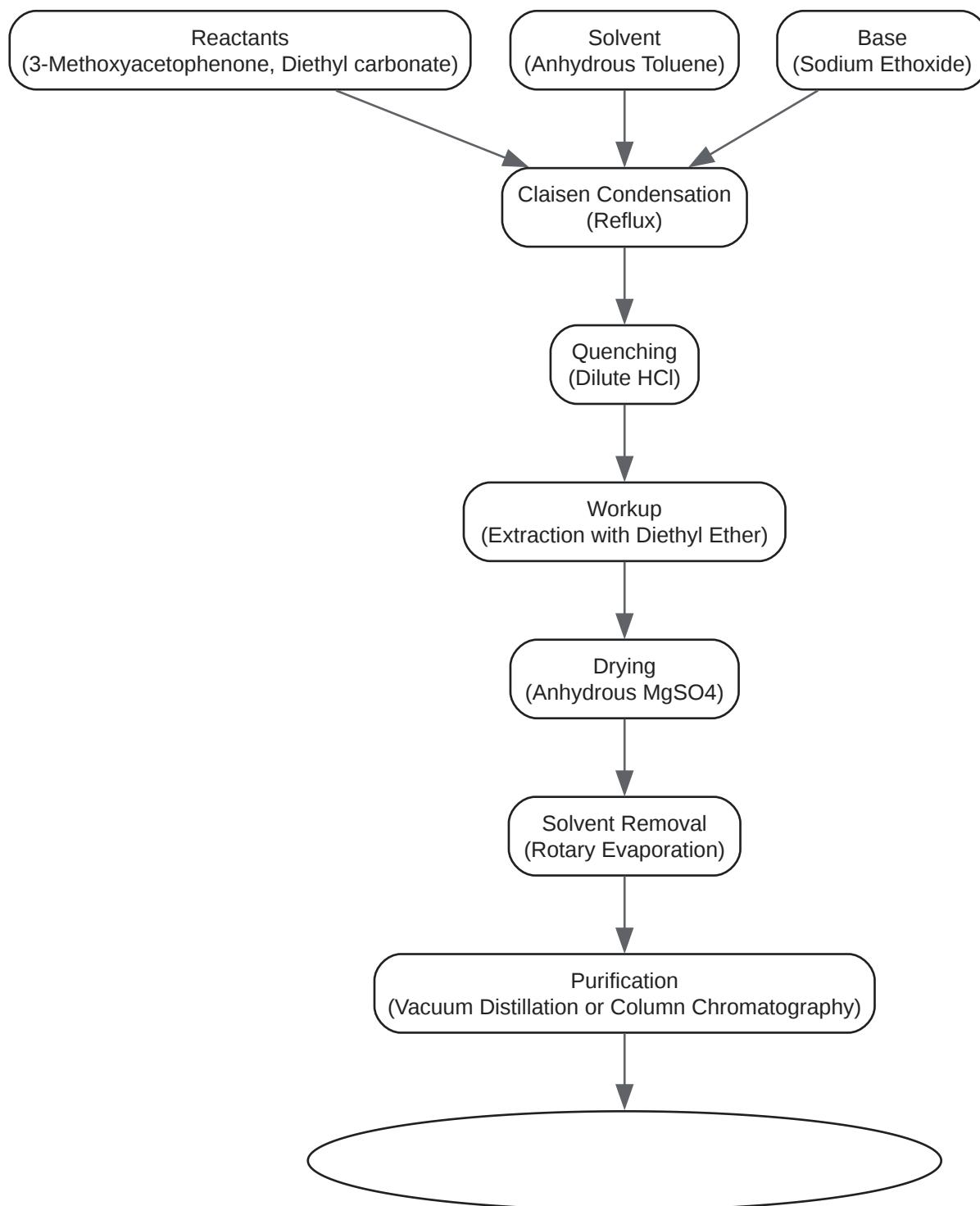
- Standard laboratory glassware and apparatus for reflux and extraction

Procedure:

- Reaction Setup: A solution of 3-methoxyacetophenone and diethyl carbonate in anhydrous toluene is prepared in a round-bottom flask equipped with a reflux condenser and a dropping funnel.
- Base Addition: A solution of sodium ethoxide in ethanol is added dropwise to the reaction mixture at room temperature with constant stirring.
- Reflux: After the addition is complete, the mixture is heated to reflux and maintained at this temperature for several hours to ensure the reaction goes to completion. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Quenching and Neutralization: After cooling to room temperature, the reaction mixture is carefully quenched by the addition of dilute hydrochloric acid until it becomes acidic.
- Extraction: The organic layer is separated, and the aqueous layer is extracted multiple times with diethyl ether. The combined organic extracts are then washed with brine.
- Drying and Concentration: The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude product.
- Purification: The crude **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate** is then purified, typically by vacuum distillation or column chromatography, to obtain the final product with high purity.

Logical Workflow for Synthesis and Purification

The following diagram illustrates the logical steps involved in the synthesis and purification of **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate**.

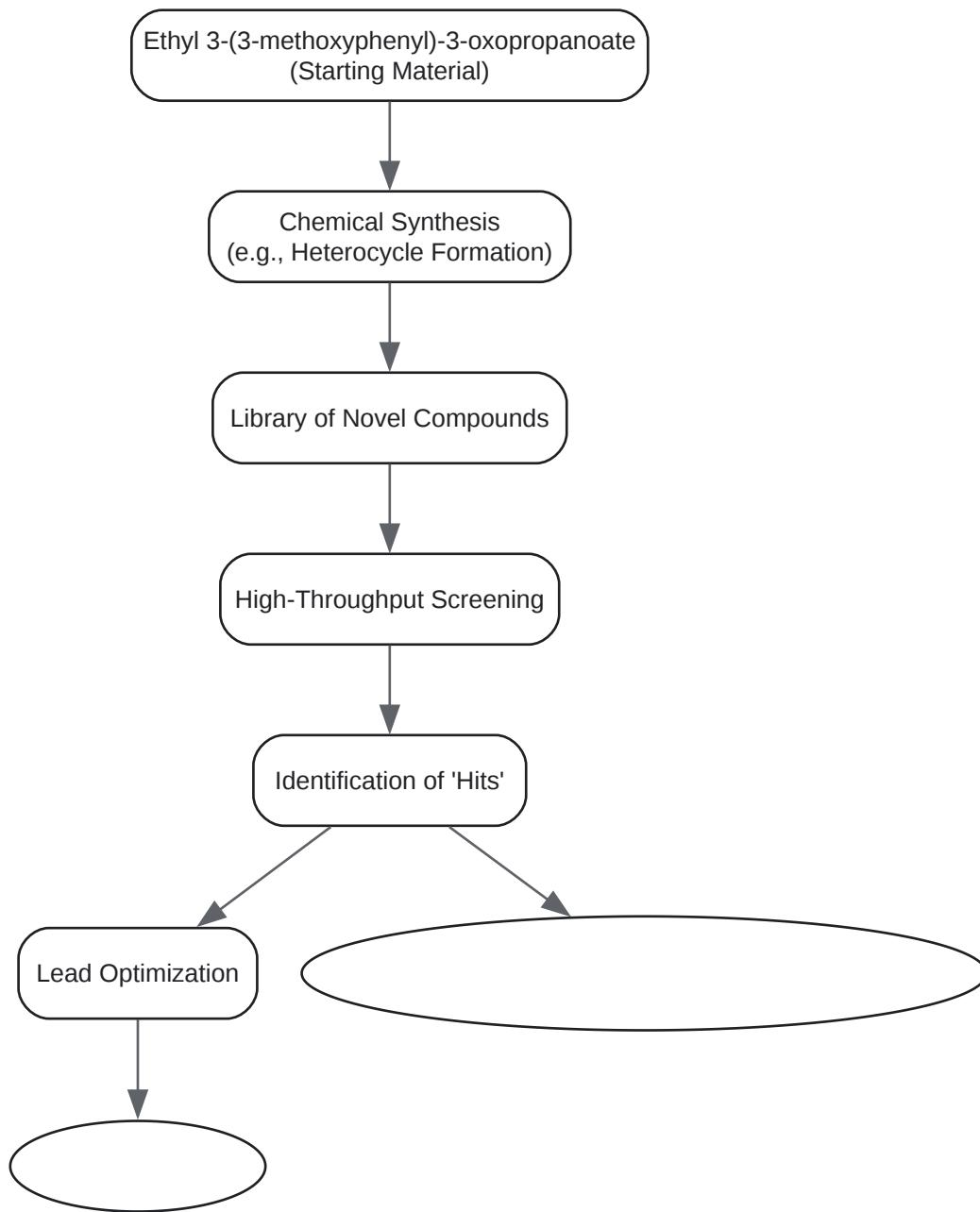
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Caption: Synthesis and Purification Workflow.

Potential Signaling Pathway Involvement

While specific signaling pathways directly involving **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate** are not extensively documented in publicly available literature, compounds with similar β -keto ester functionalities are known to be versatile precursors in the synthesis of various heterocyclic compounds. These resulting heterocyclic structures are often investigated for their potential as modulators of various signaling pathways implicated in disease. For instance, derivatives of β -keto esters are used to synthesize pyrimidines, pyrazoles, and other scaffolds that can interact with kinases, G-protein coupled receptors (GPCRs), and nuclear receptors.

The logical relationship for the exploration of this compound in drug discovery is depicted below.

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Caption: Drug Discovery Cascade.

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References

- 1. Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate | C12H14O4 | CID 2759696 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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